

# PTP1B-IN-15: Application Notes and Protocols for Cell Culture Experiments

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## Compound of Interest

Compound Name: PTP1B-IN-15

Cat. No.: B3025198

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## Introduction

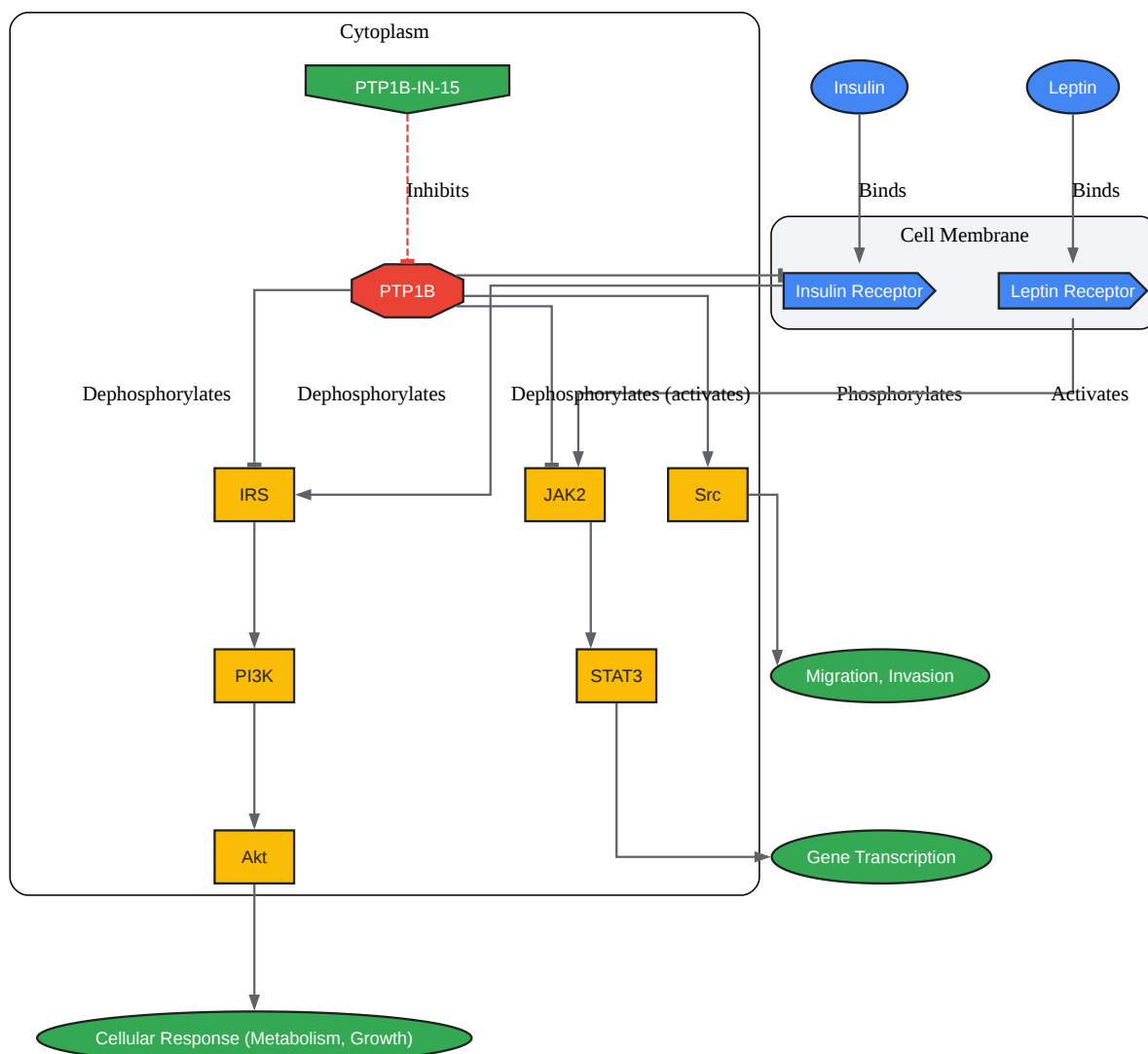
Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase that serves as a critical negative regulator in various cellular signaling pathways.[1] It is ubiquitously expressed and has been implicated in the regulation of insulin and leptin signaling, making it a significant therapeutic target for type II diabetes and obesity.[2][3] Furthermore, emerging evidence highlights the dual role of PTP1B in cancer, where it can function as either a tumor suppressor or an oncogene depending on the cellular context.[1][4] **PTP1B-IN-15** is a potent and selective inhibitor of PTP1B, offering a valuable chemical tool for investigating the physiological and pathological roles of PTP1B in cell-based models.[2] These application notes provide detailed protocols for the preparation and use of **PTP1B-IN-15** in cell culture experiments.

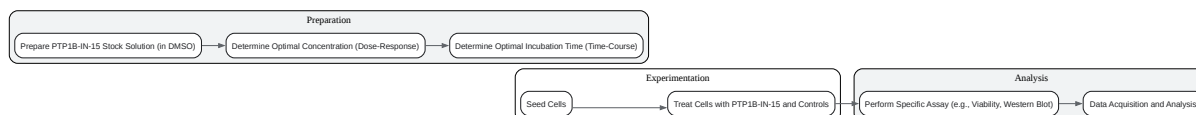
## Product Information

Characteristic	Description	Citation
IUPAC Name	2-(5-(3-(2-fluorophenyl)-1H-pyrazol-5-yl)-1H-pyrazol-1-yl)acetic acid	
Molecular Formula	C <sub>14</sub> H <sub>11</sub> FN <sub>4</sub> O <sub>2</sub>	
Molecular Weight	286.26 g/mol	
Appearance	Crystalline solid	
Purity	>98%	
Solubility	Soluble in DMSO	[2]
Storage	Store solid at -20°C. Store stock solutions in aliquots at -80°C to avoid repeated freeze-thaw cycles. Stock solutions are stable for up to 6 months at -80°C and 1 month at -20°C.	[2]

## Mechanism of Action

PTP1B primarily dephosphorylates the insulin receptor (IR) and insulin receptor substrate (IRS) proteins, thereby attenuating insulin signaling.[5] It also negatively regulates the leptin signaling pathway by dephosphorylating Janus kinase 2 (JAK2).[6] In cancer, PTP1B has been shown to dephosphorylate and activate the proto-oncogene Src, promoting cell migration.[7] **PTP1B-IN-15**, as a potent inhibitor, blocks the catalytic activity of PTP1B. This leads to increased phosphorylation of its substrates, thereby enhancing downstream signaling cascades.





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